

# Application Notes and Protocols for Assessing Intestinal Adaptation with FE 203799 (Apraglutide)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: FE 203799

Cat. No.: B612742

[Get Quote](#)

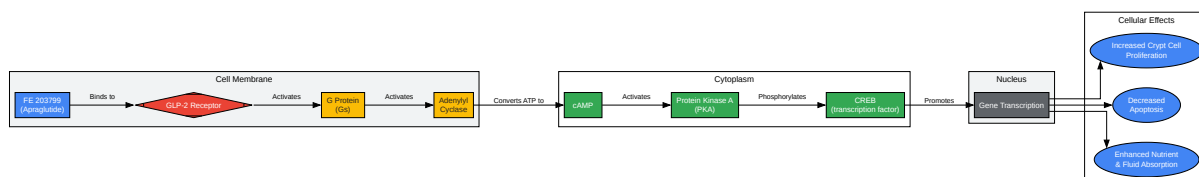
For Researchers, Scientists, and Drug Development Professionals

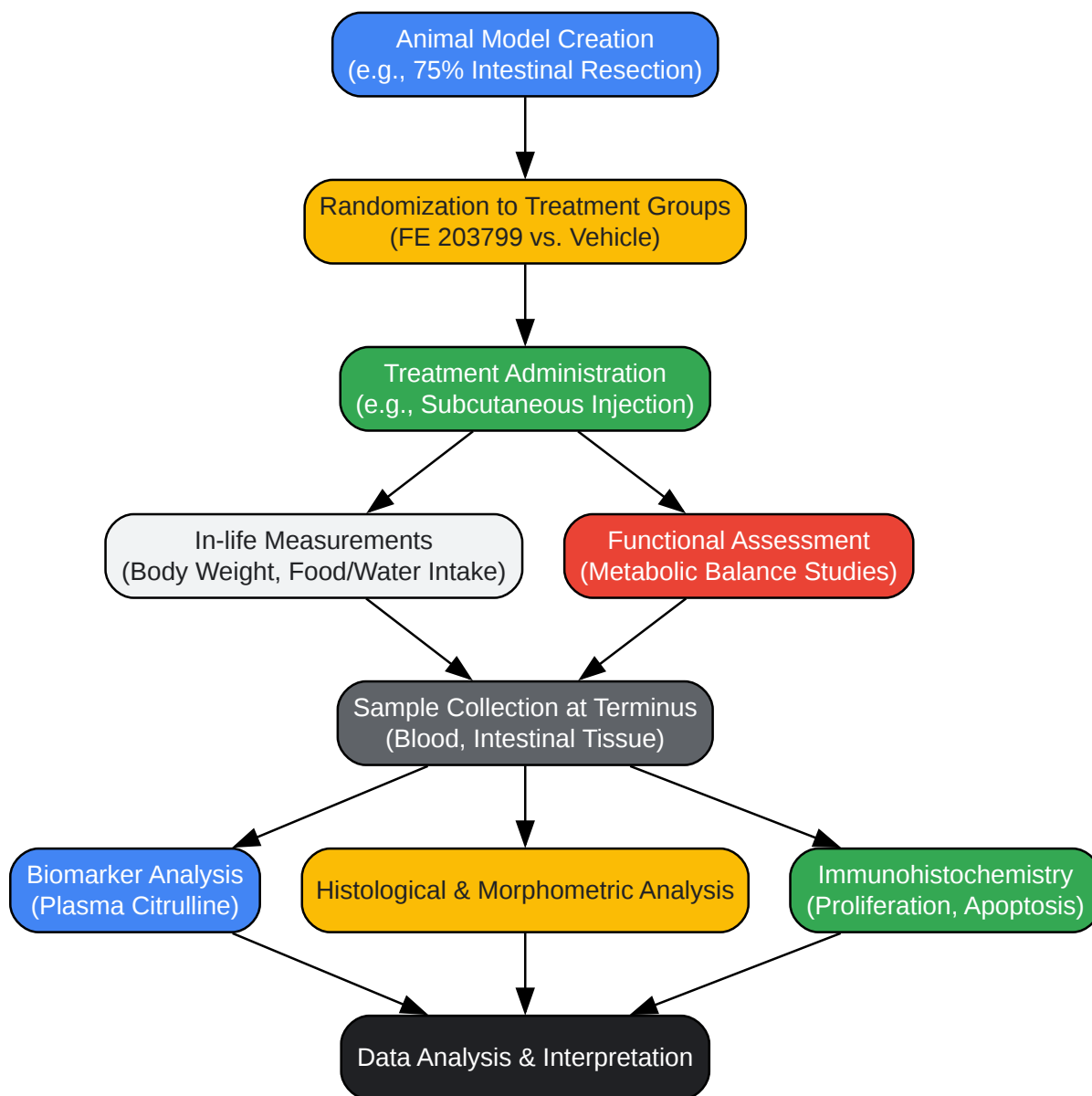
## Introduction

Intestinal adaptation is a natural compensatory process that occurs following significant loss of intestinal length, as seen in Short Bowel Syndrome (SBS). This process involves morphological and functional changes in the remaining intestine to enhance nutrient and fluid absorption. **FE 203799**, also known as apraglutide, is a novel, long-acting synthetic analog of glucagon-like peptide-2 (GLP-2).<sup>[1][2][3]</sup> GLP-2 is a key intestinotrophic hormone that promotes intestinal growth and function.<sup>[4][5][6]</sup> **FE 203799** is under development for the treatment of intestinal failure associated with SBS.<sup>[7]</sup> These application notes provide detailed protocols for assessing the effects of **FE 203799** on intestinal adaptation in both preclinical and clinical settings.

## Mechanism of Action: The GLP-2 Signaling Pathway

**FE 203799** exerts its effects by activating the GLP-2 receptor, a G protein-coupled receptor expressed in enteroendocrine cells and enteric neurons.<sup>[4]</sup> This activation initiates a signaling cascade that leads to the stimulation of crypt cell proliferation and inhibition of apoptosis, ultimately increasing the mucosal surface area and enhancing absorptive capacity.<sup>[4]</sup> The signaling also involves the release of downstream mediators like Insulin-like Growth Factor-1 (IGF-1).<sup>[6]</sup>





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. Novel Long-Acting GLP-2 Analogue, FE 203799 (Apraglutide), Enhances Adaptation and Linear Intestinal Growth in a Neonatal Piglet Model of Short Bowel Syndrome with Total Resection of the Ileum - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Gut adaptation and the glucagon-like peptides - PMC [pmc.ncbi.nlm.nih.gov]
- 5. joe.bioscientifica.com [joe.bioscientifica.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for Assessing Intestinal Adaptation with FE 203799 (Apraglutide)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612742#techniques-for-assessing-intestinal-adaptation-with-fe-203799]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)